

In-depth Technical Guide: 5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid

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Compound of Interest

Compound Name: 5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid

Cat. No.: B1362287

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A comprehensive review of the synthesis, properties, and biological activities of **5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid** remains elusive in publicly accessible scientific literature. Despite extensive searches for its synthesis, experimental protocols, quantitative biological data, and associated signaling pathways, no specific scholarly articles, patents for therapeutic use, or detailed experimental data directly pertaining to this compound could be identified.

This guide, therefore, aims to provide a broader context based on related chemical structures and the general pharmacological significance of its core components: the furan ring, the phenyl group, and the trifluoromethyl moiety. This information is intended for researchers, scientists, and drug development professionals who may be interested in the potential of this and similar molecules.

Core Chemical Structure and Properties

The IUPAC name for the compound of interest is **5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid**. Basic chemical properties, as aggregated from commercial chemical supplier databases, are presented in Table 1.

Table 1: Physicochemical Properties of **5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid**

| Property | Value | Source |
|-------------------|--|--------|
| IUPAC Name | 5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid | - |
| CAS Number | Not widely available or consistently cited | - |
| Molecular Formula | C ₁₂ H ₇ F ₃ O ₃ | - |
| Molecular Weight | 256.18 g/mol | - |

Potential Significance in Medicinal Chemistry

The structural motifs present in **5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid** suggest potential for biological activity, a hypothesis rooted in the established roles of its constituent parts in drug discovery.

The Furan Scaffold

The furan ring is a versatile heterocyclic scaffold found in numerous natural products and synthetic pharmaceuticals. Furan derivatives have been reported to exhibit a wide array of pharmacological activities, including:

- **Antibacterial and Antifungal Activity:** The furan nucleus is a common feature in antimicrobial agents.
- **Anti-inflammatory Effects:** Certain furan-containing compounds have demonstrated potent anti-inflammatory properties.
- **Anticancer Properties:** Various synthetic furan derivatives have been investigated for their cytotoxic effects against cancer cell lines.
- **Antiviral Activity:** The furan ring is present in some antiviral medications.

The Trifluoromethyl Group

The introduction of a trifluoromethyl ($-\text{CF}_3$) group is a well-established strategy in medicinal chemistry to enhance the drug-like properties of a molecule. The strong electron-withdrawing nature of the $-\text{CF}_3$ group can significantly influence a compound's:

- **Metabolic Stability:** The C-F bond is exceptionally strong, making the $-\text{CF}_3$ group resistant to metabolic degradation, which can lead to an extended half-life in vivo.
- **Lipophilicity:** The $-\text{CF}_3$ group increases the lipophilicity of a molecule, which can improve its ability to cross cell membranes and enhance oral bioavailability.
- **Binding Affinity:** The electronic effects of the $-\text{CF}_3$ group can alter the acidity or basicity of nearby functional groups, potentially leading to stronger and more specific interactions with biological targets.

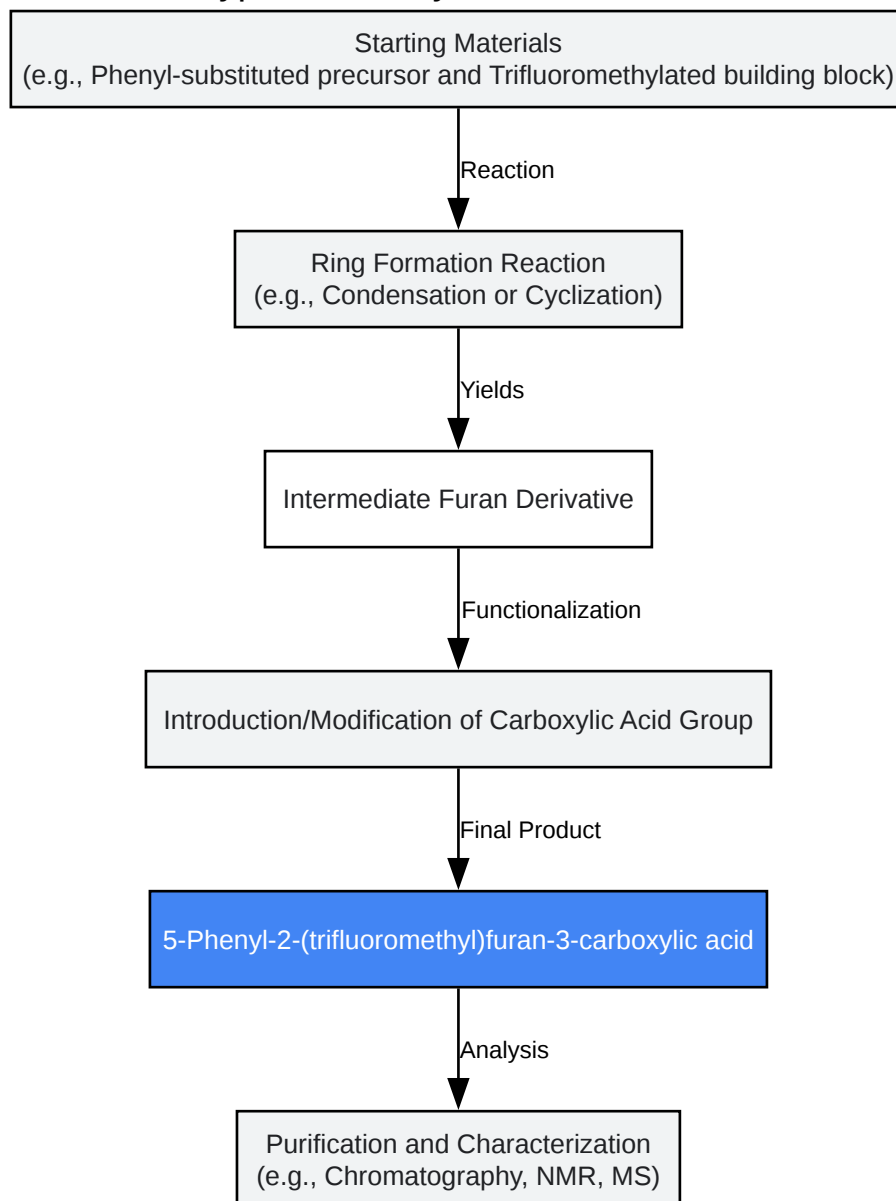
Hypothetical Synthesis and Biological Evaluation Workflow

While no specific synthesis for **5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid** has been published, a logical synthetic approach and subsequent biological evaluation can be proposed based on general organic chemistry principles and standard drug discovery workflows.

Proposed Synthetic Pathway

A plausible synthetic route could involve the construction of the substituted furan ring followed by functional group manipulations. The general workflow is depicted in the diagram below.

Hypothetical Synthetic Workflow



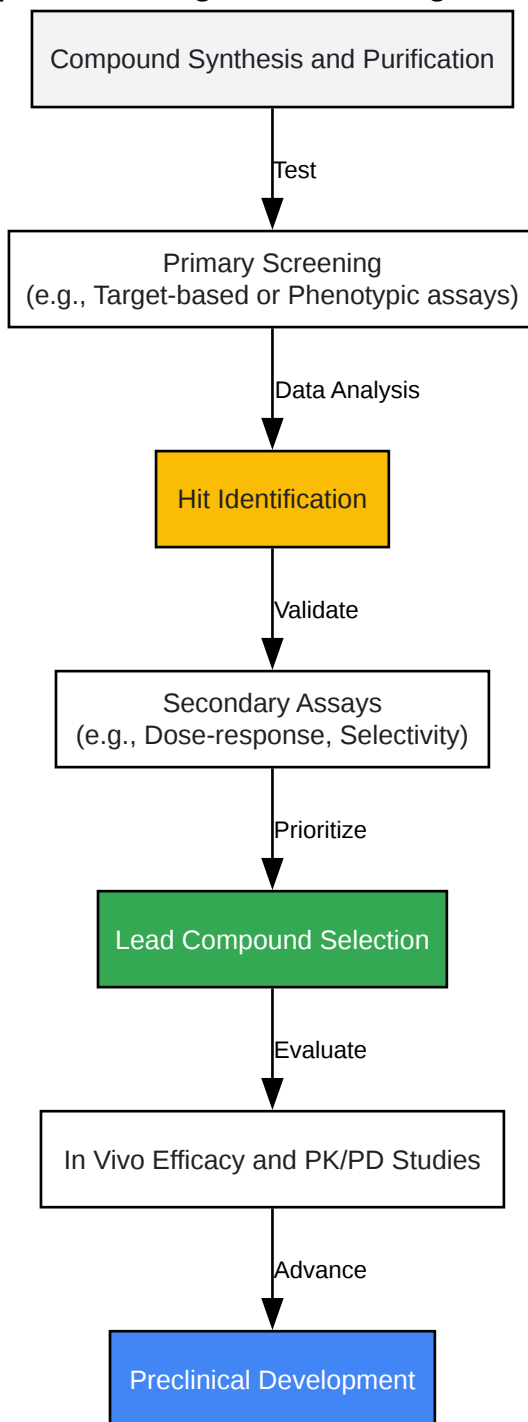
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Caption: A generalized workflow for the potential synthesis of the target compound.

Proposed Biological Evaluation Cascade

Following a successful synthesis, a standard cascade of in vitro and in vivo assays would be necessary to determine the biological activity and therapeutic potential of the compound.

Proposed Biological Screening Cascade



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Caption: A typical workflow for evaluating the biological activity of a novel chemical entity.

Conclusion and Future Directions

While **5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid** is commercially available from some suppliers for research purposes, the absence of published scientific data prevents a detailed technical analysis of its synthesis and biological functions. The structural features of this compound suggest that it could be a candidate for investigation in various therapeutic areas, leveraging the known bioactivities of the furan scaffold and the advantageous properties conferred by trifluoromethylation.

Future research efforts would need to focus on:

- Developing and publishing a robust and scalable synthetic route to make the compound more accessible for research.
- Conducting broad biological screening to identify any potential therapeutic activities.
- Elucidating the mechanism of action for any identified biological effects.

Until such data becomes available, the therapeutic potential of **5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid** remains speculative. This document serves as a foundational overview based on established principles of medicinal chemistry and drug discovery.

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